

# In-Depth Technical Guide: 4-Cyanobenzenesulfonyl Chloride

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## Compound of Interest

Compound Name: 4-Cyanobenzenesulfonyl chloride

Cat. No.: B1345131

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Cyanobenzenesulfonyl chloride** (CAS No. 49584-26-1), a key intermediate in organic synthesis and drug discovery. The document details its physicochemical properties, synthesis protocols, reactivity, and applications, with a focus on its role in the development of novel therapeutic agents.

## Core Properties and Identification

**4-Cyanobenzenesulfonyl chloride** is an organic compound characterized by a benzene ring substituted with a cyano group and a sulfonyl chloride functional group.<sup>[1][2]</sup> This bifunctional nature makes it a versatile reagent in medicinal chemistry and materials science.

| Property          | Value                                             | Reference                                                                       |
|-------------------|---------------------------------------------------|---------------------------------------------------------------------------------|
| CAS Number        | 49584-26-1                                        | <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> |
| Molecular Formula | C <sub>7</sub> H <sub>4</sub> ClNO <sub>2</sub> S | <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>                     |
| Molecular Weight  | 201.63 g/mol                                      | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> |
| Appearance        | Colorless to pale yellow solid                    | <a href="#">[5]</a>                                                             |
| Melting Point     | 107-111 °C                                        | <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> |
| Boiling Point     | 333.9 ± 25.0 °C at 760 mmHg                       | <a href="#">[3]</a>                                                             |
| Density           | 1.5 ± 0.1 g/cm <sup>3</sup>                       | <a href="#">[3]</a>                                                             |
| SMILES            | <chem>N#CC1=CC=C(C=C1)S(=O)(Cl)=O</chem>          | <a href="#">[1]</a>                                                             |
| InChI Key         | DBMFYTQPPBBKHI-UHFFFAOYSA-N                       | <a href="#">[2]</a> <a href="#">[6]</a>                                         |

## Synthesis of 4-Cyanobenzenesulfonyl Chloride

The preparation of **4-Cyanobenzenesulfonyl chloride** can be achieved through various synthetic routes. One common method involves the oxidative chlorination of a corresponding thiol or thioether precursor.

### Experimental Protocol: Synthesis from 4-(Benzylthio)benzonitrile[\[7\]](#)[\[8\]](#)

This protocol describes the synthesis via oxidative chlorination using N-Chlorosuccinimide (NCS).

Materials:

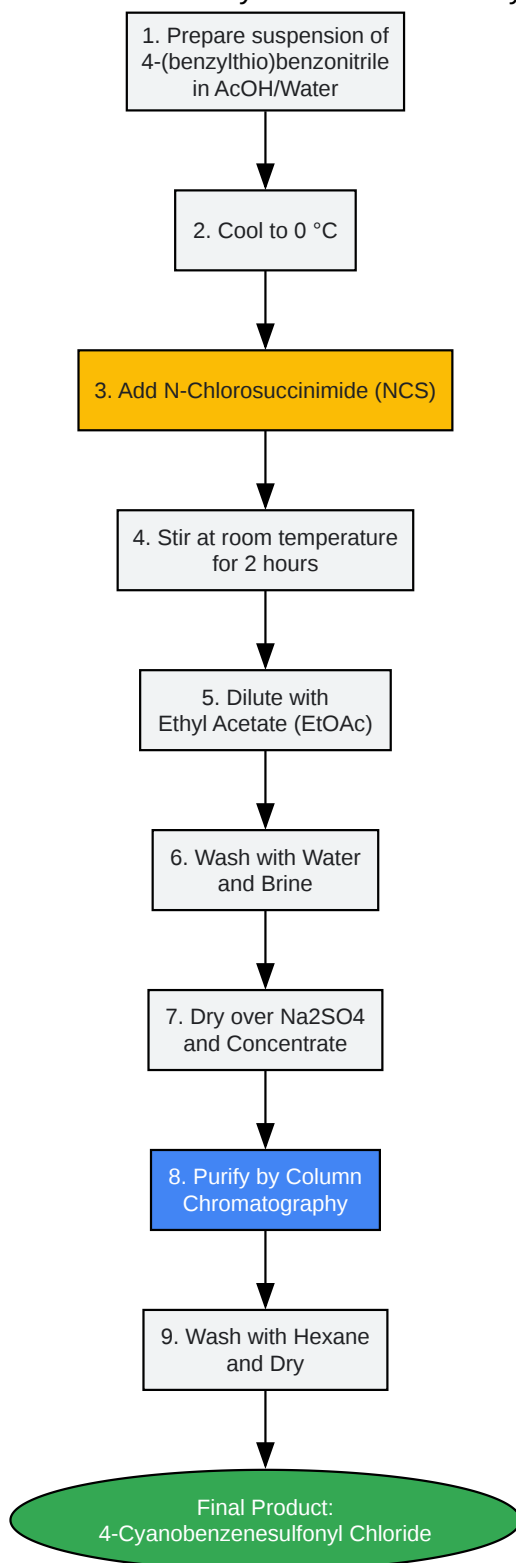
- 4-(Benzylthio)benzonitrile
- N-Chlorosuccinimide (NCS)
- Acetic acid (AcOH)

- Water
- Ethyl acetate (EtOAc)
- Hexane
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Saturated brine solution

Procedure:

- A suspension of 4-(benzylthio)benzonitrile (1 g, 4.44 mmol) is prepared in a mixture of acetic acid (10 mL) and water (3.5 mL).[\[7\]](#)[\[8\]](#)
- The mixture is cooled to 0 °C in an ice bath.
- N-Chlorosuccinimide (NCS, 1.778 g, 13.32 mmol) is added slowly to the cooled suspension.[\[7\]](#)[\[8\]](#)
- The reaction mixture is then stirred at room temperature for 2 hours.[\[7\]](#)[\[8\]](#)
- Upon completion, the reaction mixture is diluted with ethyl acetate (EtOAc).[\[7\]](#)[\[8\]](#)
- The organic layer is washed sequentially with water and saturated brine solution.[\[7\]](#)[\[8\]](#)
- The washed organic layer is dried over anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ) and then concentrated under reduced pressure.[\[7\]](#)[\[8\]](#)
- The resulting crude product is purified by silica gel column chromatography, eluting with a 15%-20% ethyl acetate in hexane solution, to yield a white solid.[\[7\]](#)[\[8\]](#)
- The purified solid is washed with hexane and dried under reduced pressure to give **4-cyanobenzenesulfonyl chloride**.[\[7\]](#)[\[8\]](#)

## Synthesis Workflow of 4-Cyanobenzenesulfonyl Chloride



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Caption: Synthesis of **4-Cyanobenzenesulfonyl Chloride**.

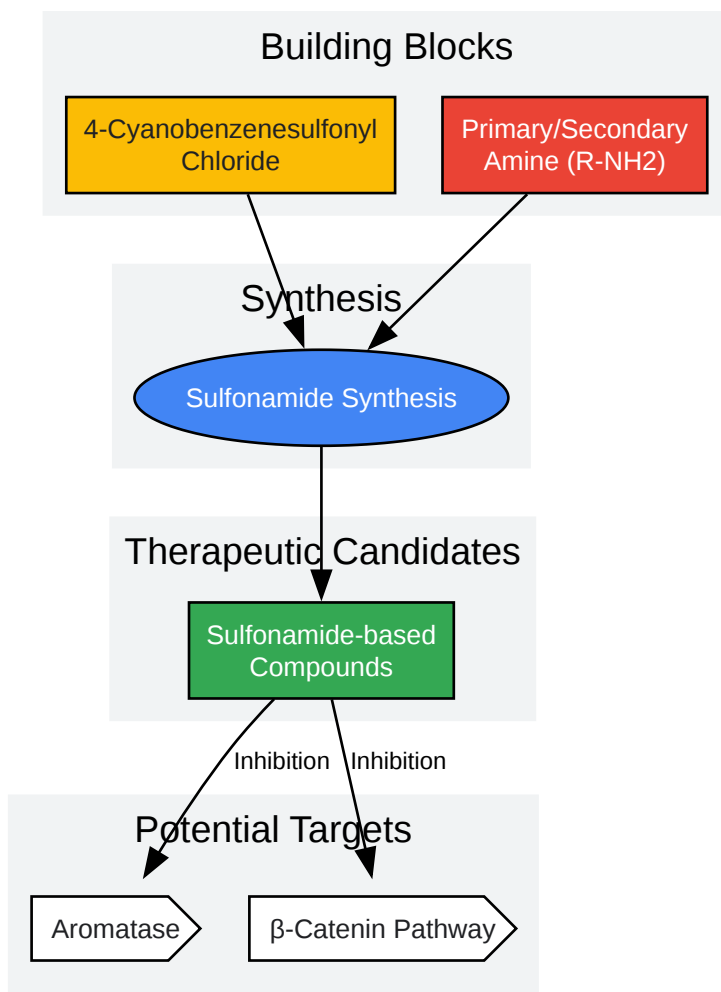
# Applications in Drug Discovery and Organic Synthesis

**4-Cyanobenzenesulfonyl chloride** is a valuable building block for the synthesis of sulfonamides, a class of compounds with a wide range of biological activities. The sulfonamide functional group is a key pharmacophore in many approved drugs.[\[9\]](#)

## Key Applications:

- **Aromatase Inhibitors:** It is used in the preparation of phenyldiazenyl-sulfonamides, which have been investigated as aromatase inhibitors for potential use in cancer therapy.[\[7\]](#)
- **$\beta$ -Catenin Inhibitors:** Derivatives of benzenesulfonamides are being explored as inhibitors of the Wnt/ $\beta$ -catenin signaling pathway, which is often dysregulated in cancer.[\[10\]](#) The synthesis of novel N-(heterocyclylphenyl)benzenesulfonamides has shown significant inhibition of cancer cell proliferation.[\[10\]](#)
- **General Intermediate:** The sulfonyl chloride group readily reacts with primary and secondary amines to form stable sulfonamide linkages, making it a fundamental reagent for creating diverse molecular libraries for high-throughput screening.[\[9\]](#)

## Role in Sulfonamide-Based Drug Discovery



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Caption: Role in Sulfonamide-Based Drug Discovery.

## Reactivity and General Protocols

The primary reaction of **4-Cyanobenzenesulfonyl chloride** involves the nucleophilic substitution at the sulfur atom by an amine to yield a sulfonamide. This reaction is typically carried out in the presence of a base to neutralize the HCl byproduct.

## Experimental Protocol: General Synthesis of Sulfonamides

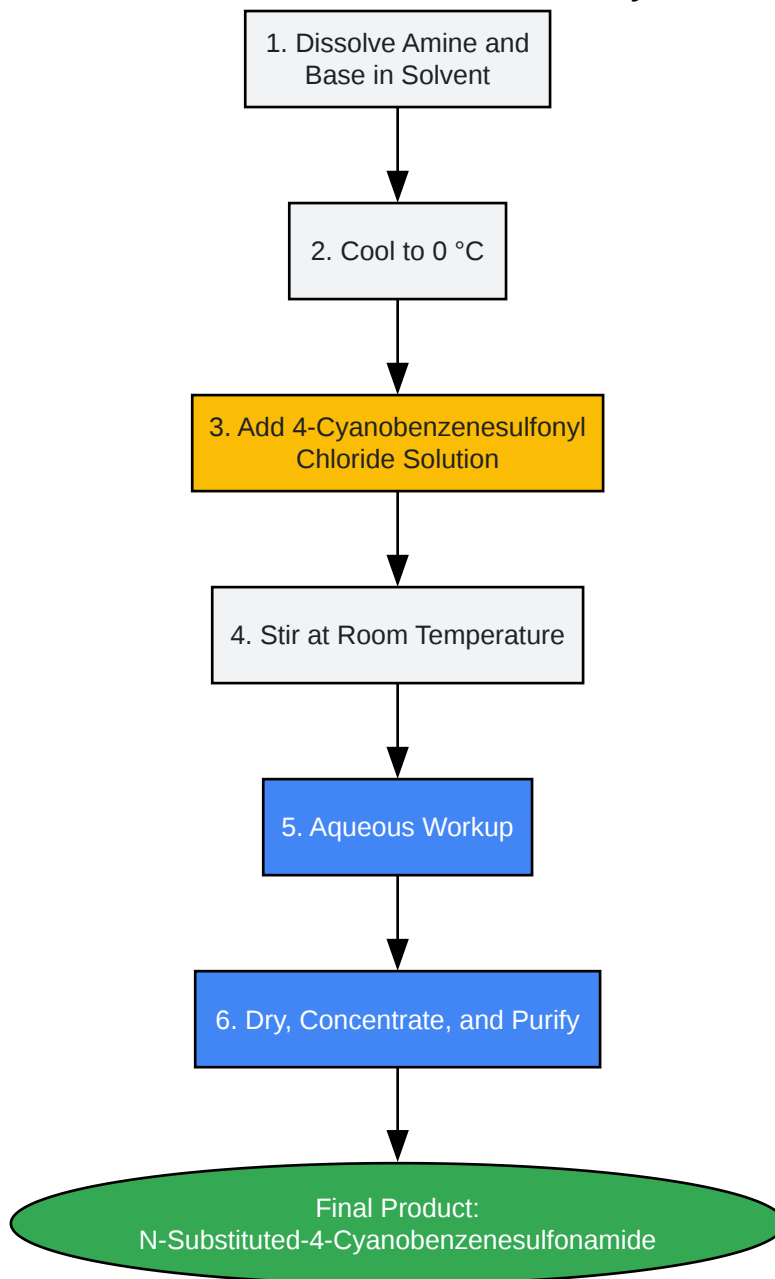
## Materials:

- **4-Cyanobenzenesulfonyl chloride**
- A primary or secondary amine
- A suitable solvent (e.g., Dichloromethane, Tetrahydrofuran)
- A non-nucleophilic base (e.g., Pyridine, Triethylamine)

## Procedure:

- Dissolve the amine (1.0 equivalent) and the base (1.1-1.5 equivalents) in the chosen solvent.
- Cool the solution to 0 °C.
- Add a solution of **4-Cyanobenzenesulfonyl chloride** (1.0 equivalent) in the same solvent dropwise to the cooled amine solution.
- Allow the reaction to warm to room temperature and stir until completion (monitored by TLC).
- Perform an aqueous workup to remove the base hydrochloride salt and any excess base.
- Dry the organic layer, concentrate, and purify the resulting sulfonamide, typically by recrystallization or column chromatography.

## General Workflow for Sulfonamide Synthesis



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Caption: General Workflow for Sulfonamide Synthesis.

## Safety and Handling

**4-Cyanobenzenesulfonyl chloride** is a corrosive and moisture-sensitive compound that requires careful handling.<sup>[5][11][12]</sup>



| Hazard Information       | Details                                                                                                                                                                                                                                                                                                               | Reference       |
|--------------------------|-----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|-----------------|
| GHS Pictograms           | Corrosive, Irritant                                                                                                                                                                                                                                                                                                   | [2]             |
| Signal Word              | Danger                                                                                                                                                                                                                                                                                                                | [2][12][13]     |
| Hazard Statements        | H314: Causes severe skin burns and eye damage.H317: May cause an allergic skin reaction.                                                                                                                                                                                                                              | [2][6][13]      |
| Precautionary Statements | P260: Do not breathe dust.P280: Wear protective gloves/protective clothing/eye protection/face protection.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.P310: Immediately call a POISON CENTER or doctor/physician. | [6][13][14][15] |
| Storage                  | Store in a dry, well-ventilated place. Keep container tightly closed. Protect from moisture.                                                                                                                                                                                                                          | [11][15]        |

Note: Always consult the full Safety Data Sheet (SDS) before handling this chemical.[11][12][14] It reacts with water and should be handled under an inert atmosphere.[5][11]

## Conclusion

**4-Cyanobenzenesulfonyl chloride** is a pivotal reagent for chemists in the pharmaceutical and materials science industries. Its defined physicochemical properties, established synthetic routes, and predictable reactivity make it an essential tool for the construction of complex sulfonamide-containing molecules. Proper handling and adherence to safety protocols are crucial when working with this corrosive and reactive compound. The continued application of

this building block is expected to contribute to the discovery of new chemical entities with significant therapeutic potential.

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